

Application Note & Synthesis Protocol: N-Trityl-morpholino-T-5'-O-phosphoramidite

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Compound of Interest

Compound Name: *N-Trityl-morpholino-T-5'-O-phosphoramidite*

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Abstract

Phosphorodiamidate Morpholino Oligomers (PMOs) represent a cornerstone of antisense therapy, notable for their high specificity, stability, and low toxicity profile. The efficacy of PMO-based drugs, such as Exondys 51 (eteplirsen), is critically dependent on the high purity of their constituent monomers. This document provides a detailed, field-tested protocol for the synthesis, purification, and characterization of **N-Trityl-morpholino-T-5'-O-phosphoramidite**, a key building block for PMO assembly. We delve into the chemical rationale behind each step, offering insights derived from established principles of nucleoside and phosphoramidite chemistry to ensure a reproducible and high-yield synthesis.

Introduction: The Significance of Morpholino Monomers

Phosphorodiamidate Morpholino Oligomers (PMOs) are synthetic nucleic acid analogs that have garnered significant attention in drug development for their ability to modulate gene expression. Unlike natural nucleic acids, PMOs feature a morpholine ring in place of the deoxyribose sugar and a phosphorodiamidate linkage instead of a phosphodiester backbone.

This unique chemical architecture confers remarkable resistance to nuclease degradation and ensures a neutral charge at physiological pH, which minimizes off-target electrostatic interactions with cellular proteins.

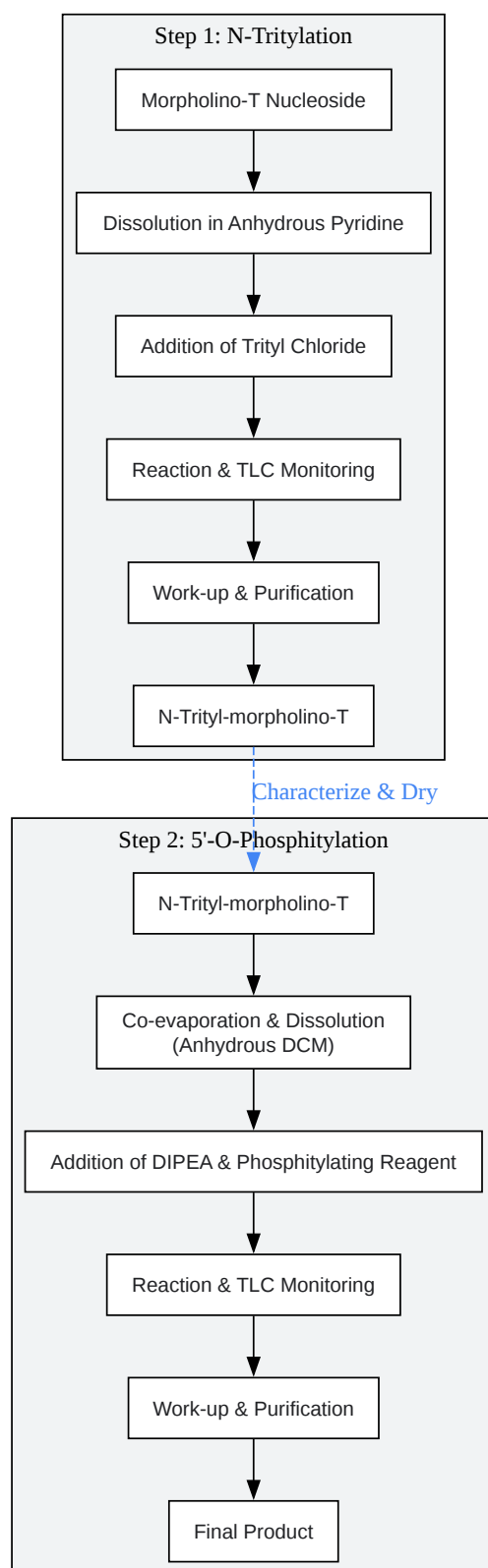
The solid-phase synthesis of PMOs relies on the sequential addition of activated monomer subunits. The **N-Trityl-morpholino-T-5'-O-phosphoramidite** is one such fundamental monomer. Its synthesis involves two critical transformations:

- **Protection of the Morpholino Nitrogen:** The secondary amine within the morpholino ring is protected with a trityl (triphenylmethyl) group. This group is essential to prevent unwanted side reactions during the subsequent phosphitylation and oligonucleotide synthesis steps.
- **Phosphitylation of the 5'-Hydroxyl Group:** The primary 5'-hydroxyl group is converted into a reactive phosphoramidite moiety. This group, when activated, forms the phosphorodiamidate linkage with the growing PMO chain.

This guide provides a robust protocol for academic and industrial laboratories to synthesize this vital precursor with high purity and yield.

Synthesis Workflow Overview

The synthesis is a two-step process starting from the morpholino-thymine nucleoside. The workflow is designed to ensure anhydrous conditions, which are critical for the success of the phosphitylation step.



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Caption: Overall workflow for the two-step synthesis of the target phosphoramidite.

Materials and Reagents

Proper preparation and handling of reagents are paramount. All glassware must be oven-dried (>120 °C) or flame-dried under vacuum and cooled under an inert atmosphere (Argon or Nitrogen) prior to use. Anhydrous solvents are critical, especially for the phosphitylation step.

Reagent	Formula	MW (g/mol)	Supplier Notes
Morpholino-Thymine (T) Nucleoside	C ₉ H ₁₃ N ₃ O ₄	227.22	Starting Material
Trityl Chloride (TrCl)	C ₁₉ H ₁₅ Cl	278.77	Use a fresh bottle or recrystallized
Pyridine (anhydrous)	C ₅ H ₅ N	79.10	Sure/Seal™ or freshly distilled
Dichloromethane (DCM, anhydrous)	CH ₂ Cl ₂	84.93	Sure/Seal™ or freshly distilled
N,N-Diisopropylethylamine (DIPEA)	C ₈ H ₁₉ N	129.24	Freshly distilled over CaH ₂
2-Cyanoethyl N,N-diisopropylchlorophosphoramidite	C ₉ H ₁₇ ClN ₂ OP	234.67	Highly moisture-sensitive
Ethyl Acetate (EtOAc)	C ₄ H ₈ O ₂	88.11	ACS Grade for chromatography
Hexanes	C ₆ H ₁₄	86.18	ACS Grade for chromatography
Saturated Sodium Bicarbonate	NaHCO ₃ (aq)	-	For aqueous work-up
Brine	NaCl(aq)	-	For aqueous work-up
Anhydrous Sodium Sulfate	Na ₂ SO ₄	142.04	For drying organic layers
Deuterated Chloroform (CDCl ₃)	CDCl ₃	120.38	For NMR analysis

Detailed Synthesis Protocol

Part A: Synthesis of N-Trityl-morpholino-Thymine

Rationale: This step selectively protects the secondary amine on the morpholino ring. The trityl group is chosen for its steric bulk, which effectively shields the nitrogen, and for its lability under acidic conditions, which allows for its removal during automated solid-phase synthesis. Pyridine serves as both the solvent and a base to neutralize the HCl byproduct of the reaction.

Step-by-Step Procedure:

- **Preparation:** To a flame-dried 250 mL round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet, add morpholino-thymine nucleoside (1.0 eq).
- **Dissolution:** Add anhydrous pyridine (approx. 10 mL per gram of nucleoside). Stir until all solids are completely dissolved.
- **Reagent Addition:** In a single portion, add Trityl Chloride (1.1 - 1.2 eq). The solution may turn yellow.
- **Reaction:** Seal the flask and stir the reaction at room temperature. Monitor the reaction progress by Thin Layer Chromatography (TLC) every 1-2 hours.
 - **TLC System:** 5-10% Methanol in Dichloromethane.
 - **Visualization:** UV light (254 nm) and/or staining with potassium permanganate.
 - **Expected Result:** The starting material spot will diminish, and a new, less polar spot (higher R_f) corresponding to the tritylated product will appear. The reaction is typically complete in 4-6 hours.
- **Quenching:** Once the reaction is complete, cool the flask in an ice bath and slowly add methanol (approx. 2 mL) to quench any remaining Trityl Chloride.
- **Work-up:**
 - Remove the pyridine under reduced pressure using a rotary evaporator.
 - Re-dissolve the resulting oil in Dichloromethane (DCM, 50 mL).
 - Transfer the solution to a separatory funnel and wash sequentially with saturated sodium bicarbonate solution (2 x 30 mL) and brine (1 x 30 mL).

- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield a crude foam or solid.
- Purification:
 - Purify the crude product by flash column chromatography on silica gel.
 - Eluent: A gradient of Ethyl Acetate in Hexanes (e.g., starting from 20% EtOAc and gradually increasing to 50-60% EtOAc).
 - Combine the fractions containing the pure product (as determined by TLC) and evaporate the solvent to yield N-Trityl-morpholino-Thymine as a white foam.
 - Expected Yield: 85-95%.

Part B: Synthesis of N-Trityl-morpholino-T-5'-O-phosphoramidite

Rationale: This is the critical phosphitylation step. The 5'-hydroxyl group of the protected nucleoside acts as a nucleophile, attacking the highly electrophilic phosphorus atom of the phosphitylating reagent. The reaction is conducted in the presence of a non-nucleophilic base, DIPEA, to scavenge the HCl generated. Strict anhydrous conditions are absolutely essential, as both the phosphitylating reagent and the final phosphoramidite product are extremely sensitive to hydrolysis.

Step-by-Step Procedure:

- Preparation: Place the purified N-Trityl-morpholino-Thymine (1.0 eq) from Part A into a flame-dried round-bottom flask with a stir bar under a nitrogen atmosphere.
- Azeotropic Drying: Add anhydrous acetonitrile or toluene and evaporate to dryness on a rotary evaporator. Repeat this process two more times to ensure the substrate is completely dry. Place the flask under high vacuum for at least 1 hour.
- Dissolution: Dissolve the dried substrate in anhydrous Dichloromethane (DCM, approx. 15 mL per gram of substrate).

- Reagent Addition:
 - Add freshly distilled N,N-Diisopropylethylamine (DIPEA) (2.5 eq).
 - Cool the solution to 0 °C in an ice bath.
 - Slowly, add 2-Cyanoethyl N,N-diisopropylchlorophosphoramidite (1.2 - 1.3 eq) dropwise via syringe over 5-10 minutes. A white precipitate of DIPEA hydrochloride will form almost immediately.
- Reaction: Allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction by TLC.
 - TLC System: 50% Ethyl Acetate in Hexanes, with 1-2% Triethylamine added to the eluent to prevent product degradation on the silica plate.
 - Expected Result: The starting material spot will be replaced by two new, less polar product spots, corresponding to the two diastereomers of the phosphoramidite product.
- Work-up:
 - Dilute the reaction mixture with DCM (20 mL).
 - Quickly filter the mixture through a pad of Celite or glass wool into a separatory funnel to remove the DIPEA hydrochloride precipitate.
 - Wash the organic solution with ice-cold saturated sodium bicarbonate solution (2 x 30 mL) and ice-cold brine (1 x 30 mL). Note: Perform these washes quickly to minimize hydrolysis of the product.
 - Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure at low temperature (<30 °C).
- Purification:
 - The crude product is purified by flash column chromatography on silica gel that has been pre-treated with triethylamine (slurry the silica gel in the starting eluent containing 1-2% triethylamine).

- Eluent: A gradient of Ethyl Acetate in Hexanes (e.g., 10% to 40% EtOAc), containing 1-2% triethylamine throughout.
- Combine fractions containing the pure product diastereomers. Evaporate the solvent carefully to yield the final **N-Trityl-morpholino-T-5'-O-phosphoramidite** as a crisp, white foam.
- Expected Yield: 75-90%.
- Storage: Store the final product under an inert atmosphere (Argon) at -20 °C. The product is highly sensitive to moisture and air.

Characterization

The identity and purity of the final product should be confirmed using standard analytical techniques.

Analysis	Expected Results
³¹ P NMR	Two singlets observed between δ 148-152 ppm, corresponding to the two diastereomers. This is the most definitive characterization method.
¹ H NMR	Presence of trityl protons (δ ~7.2-7.5 ppm), diisopropyl protons, cyanoethyl protons, and morpholino/thymine protons. Integration should match the expected structure.
Mass Spectrometry (ESI+)	Calculated m/z for C ₃₈ H ₄₆ N ₅ O ₆ P ⁺ should be confirmed.
TLC	R _f value should be consistent (e.g., ~0.4-0.5 in 50% EtOAc/Hexanes + 1% Et ₃ N).

Troubleshooting

Problem	Possible Cause(s)	Suggested Solution(s)
Low yield in phosphitylation	Presence of moisture.	Ensure all glassware is rigorously dried. Use high-quality anhydrous solvents. Perform azeotropic drying of the substrate before reaction.
Inactive phosphitylating reagent.	Use a fresh bottle of the reagent or one that has been properly stored.	
Product degradation during chromatography	Product is sensitive to acidic silica gel.	Neutralize the silica gel by pre-treating it with an eluent containing 1-2% triethylamine.
Multiple spots on TLC (post-phosphitylation)	Incomplete reaction or hydrolysis.	Check reaction time. Ensure work-up is performed quickly with ice-cold aqueous solutions.
Tritylation reaction is stalled	Inactive Trityl Chloride.	Use a fresh bottle or recrystallize the reagent before use.

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